

Acetone-d6: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Acetone-d

Cat. No.: B1623232

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **acetone-d6** (CAS No. 666-52-4), a deuterated solvent essential for Nuclear Magnetic Resonance (NMR) spectroscopy and as a tracer in various scientific studies.^{[1][2][3]} Adherence to strict safety protocols is crucial due to its hazardous properties, which are largely comparable to its non-deuterated counterpart, acetone.^[4]

Hazard Identification and Classification

Acetone-d6 is classified as a hazardous substance. The primary dangers are its high flammability, ability to cause serious eye irritation, and potential to cause drowsiness or dizziness.^{[5][6][7][8]}

- GHS Classification:
 - Flammable Liquids, Category 2 (H225)^{[5][6][9]}
 - Eye Irritation, Category 2A/2 (H319)^{[5][6][9]}
 - Specific Target Organ Toxicity – Single Exposure, Category 3 (Central Nervous System) (H336)^{[5][6][9]}
- Signal Word: Danger^{[5][7][10][11]}

- Hazard Pictograms:
 - GHS02 (Flame)
 - GHS07 (Exclamation Mark)
- Hazard Statements:
 - H225: Highly flammable liquid and vapour.[\[5\]](#)[\[8\]](#)[\[9\]](#)
 - H319: Causes serious eye irritation.[\[5\]](#)[\[8\]](#)[\[9\]](#)
 - H336: May cause drowsiness or dizziness.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- Supplemental Hazard Information:
 - EUH066: Repeated exposure may cause skin dryness or cracking.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Physical, Chemical, and Toxicological Properties

The physical and chemical properties of **acetone-d6** are critical for understanding its behavior and potential hazards in a laboratory setting. Toxicological data is primarily based on the well-studied non-deuterated acetone.

Table 1: Physical and Chemical Properties of Acetone-d6

Property	Value	Source(s)
Molecular Formula	C ₃ D ₆ O	[3][7]
Molecular Weight	64.12 g/mol	[1][3][12]
Appearance	Colorless liquid	[3]
Odor	Pungent	[7]
Melting Point	-93 °C to -94.5 °C	[2][7][12]
Boiling Point	55 °C to 55.5 °C	[2][3][7][11]
Flash Point	-19 °C to -18 °C (-2.2 °F) (closed cup)	[11][12]
Density	0.872 g/mL at 25 °C	[2][3][11]
Vapor Pressure	184 mmHg at 20 °C	[11]
Vapor Density	2.0 (vs air)	[7][11]
Solubility	Soluble in water	[2]
Autoignition Temp.	540 °C / 1004 °F	[7]
Explosion Limits	Lower: 2.5 vol %; Upper: 12.8 - 13.2 vol %	[7][11]
Refractive Index	n ₂₀ /D 1.355	[2][3][11]

Table 2: Toxicological Data for Acetone (as a proxy for Acetone-d6)

Test	Value	Species	Source(s)
LD50 Oral	5800 mg/kg	Rat	[4][10]

Note: Health and safety data for deuterated compounds are often not extensively available but are assumed to be similar to their non-deuterated counterparts.[4]

Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimizing risks associated with **acetone-d6**.

Precautions for Safe Handling

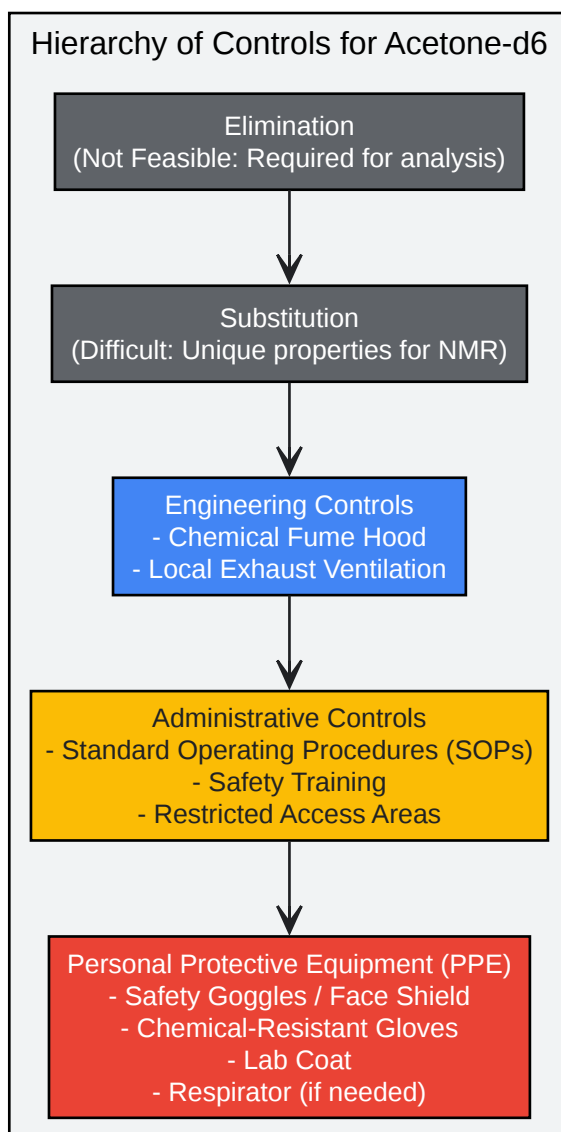
- Ventilation: Always handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapours.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- Ignition Sources: It is highly flammable; keep away from heat, sparks, open flames, and hot surfaces.[\[5\]](#)[\[9\]](#) No smoking.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Electrostatic Discharge: Use explosion-proof equipment and non-sparking tools.[\[5\]](#)[\[6\]](#)
Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)[\[6\]](#)[\[13\]](#)
- Personal Contact: Avoid contact with skin and eyes.[\[5\]](#)[\[9\]](#)[\[10\]](#) Avoid breathing vapours or mist.[\[5\]](#)
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[5\]](#)[\[9\]](#)[\[10\]](#) Do not eat, drink, or smoke in work areas.[\[13\]](#)

Conditions for Safe Storage

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[5\]](#)[\[9\]](#)[\[10\]](#)
- Inert Gas: Store under an inert gas as the material is hygroscopic.[\[5\]](#)
- Sealing: Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[5\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents, reducing agents, bases, and nitric acid.[\[4\]](#)[\[10\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

A hierarchy of controls should be implemented to protect personnel.



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Caption: Hierarchy of controls for managing **acetone-d6** exposure.

Engineering Controls

- Utilize local exhaust ventilation or a chemical fume hood to maintain airborne concentrations below exposure limits.[13]

Personal Protective Equipment (PPE)

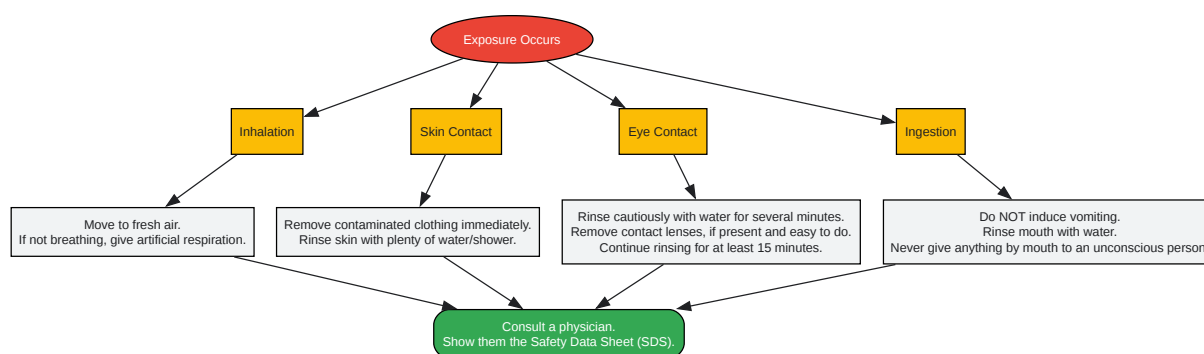
- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[6]
[9]
- Skin Protection: Wear suitable chemical-resistant gloves (e.g., tested to EN 374) and a lab coat.[6][9][13]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator with an appropriate filter (e.g., Type AX).[6][14]

Emergency Procedures and Experimental Protocols

The following sections detail procedural responses to emergencies. These are not experimental protocols for determining material properties but are critical safety protocols for laboratory personnel.

First-Aid Measures

A rapid and appropriate response is critical in the event of an exposure.



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Caption: First-aid decision workflow for **acetone-d6** exposure.

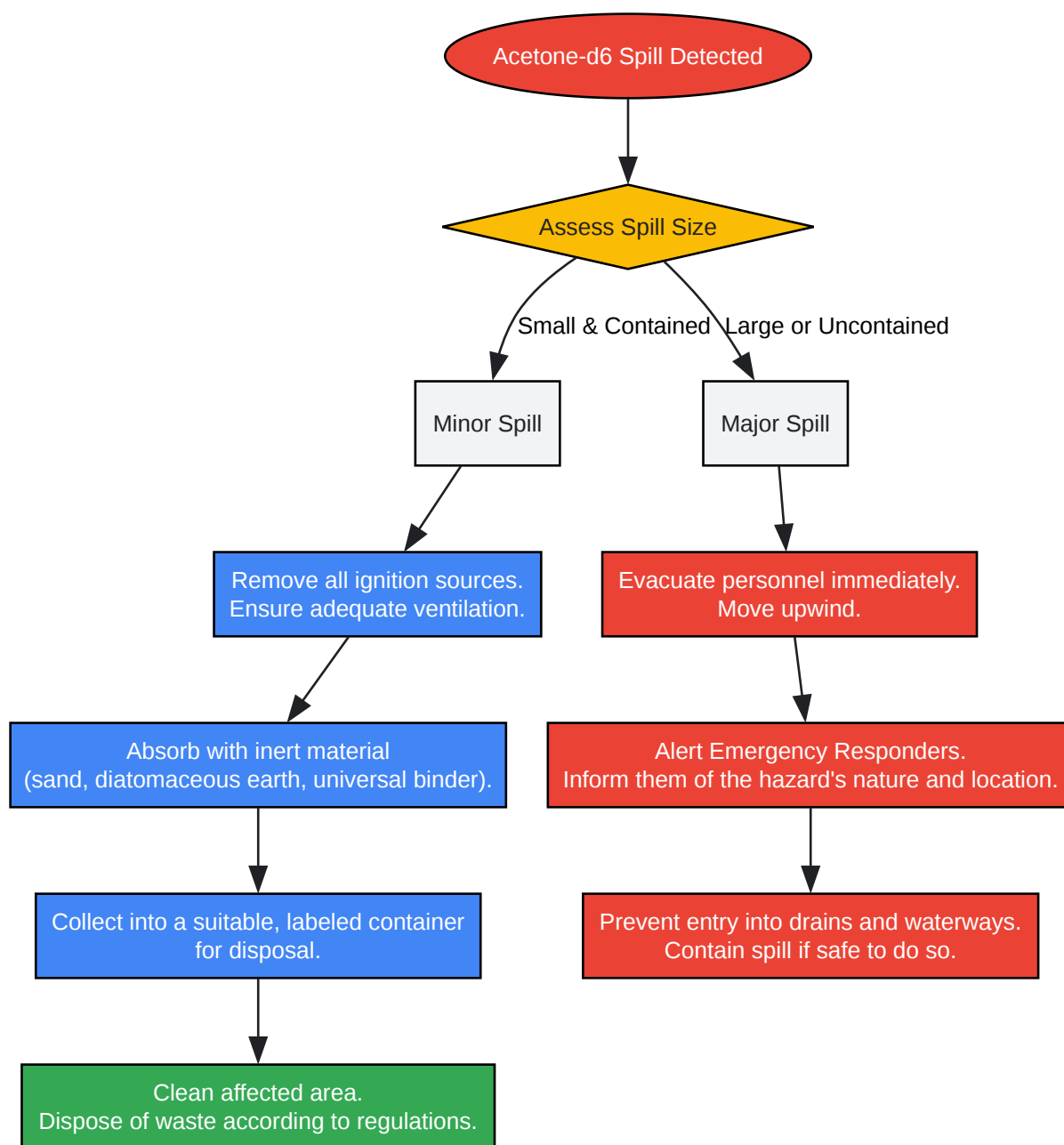
- General Advice: In all cases, consult a physician and show them the Safety Data Sheet.[\[5\]](#)
[\[15\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[\[5\]](#)[\[13\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water.[\[5\]](#)[\[13\]](#)
- Eye Contact: Rinse thoroughly and cautiously with plenty of water for at least 15 minutes, holding the eyelids apart.[\[5\]](#)[\[9\]](#)[\[10\]](#) Remove contact lenses if present and easy to do.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[5\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)[\[5\]](#)[\[15\]](#)
- Specific Hazards: The liquid and vapour are highly flammable.[\[4\]](#)[\[7\]](#) Vapours are heavier than air and can travel to an ignition source and flash back.[\[7\]](#)[\[13\]](#) Containers may rupture under fire conditions.[\[14\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)[\[5\]](#)[\[15\]](#)

Accidental Release Measures (Spill Protocol)

Immediate and correct action can prevent a minor spill from becoming a major incident.



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Caption: Emergency response workflow for an **acetone-d6** spill.

- Personal Precautions: Use appropriate PPE.[5] Remove all sources of ignition.[5][14] Ensure adequate ventilation.[5]
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[9][10]

- Containment and Cleaning: For small spills, absorb with a liquid-binding, inert material (e.g., sand, diatomaceous earth).[9][10] Place the material in appropriate, labeled containers for disposal.[9][10] For large spills, clear the area and alert emergency services.[14]

Stability and Reactivity

- Reactivity: May form flammable/explosive vapour-air mixtures.[4]
- Chemical Stability: Stable under recommended storage conditions.[2][4]
- Conditions to Avoid: Heat, flames, sparks, and ignition sources.[4][9][10]
- Incompatible Materials: Strong oxidizing agents, reducing agents, bases, nitric acid, and various plastics.[4][10]
- Hazardous Decomposition Products: Combustion produces carbon oxides (carbon monoxide, carbon dioxide).[4][5][7]

Disposal Considerations

- Product: Dispose of **acetone-d6** and its container at an approved waste disposal plant.[5] Disposal must be in accordance with all applicable federal, state, and local regulations.
- Contaminated Packaging: Emptied containers may retain explosive vapours.[14] Do not cut, drill, or weld on or near containers.[14]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for **acetone-d6** from your supplier before use and ensure all personnel are thoroughly trained on its hazards and the necessary handling precautions.

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References

- 1. Acetone-D6 | C₃H₆O | CID 522220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ACETONE-D6 | 666-52-4 [chemicalbook.com]
- 3. guidechem.com [guidechem.com]
- 4. isotope.com [isotope.com]
- 5. westliberty.edu [westliberty.edu]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. carlroth.com:443 [carlroth.com:443]
- 10. astechireland.ie [astechireland.ie]
- 11. 丙酮-D6 "100%", 99.95 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 12. science-and-fun.de [science-and-fun.de]
- 13. sds.chemdax.com [sds.chemdax.com]
- 14. datasheets.scbt.com [datasheets.scbt.com]
- 15. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Acetone-d6: An In-depth Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623232#safety-and-handling-precautions-for-acetone-d6]

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